

# The Biological Activity of (Cyclopentylmethyl)(methyl)amine: A Review of Current Knowledge

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 1-cyclopentyl-N-methyl-methanamine

Cat. No.: B1347557

[Get Quote](#)

For the attention of: Researchers, scientists, and drug development professionals.

This technical guide provides a comprehensive overview of the currently available scientific literature regarding the biological activity of (cyclopentylmethyl)(methyl)amine, also known as N-methylcyclopentanamine. Despite its use as a chemical intermediate in the synthesis of pharmacologically active molecules, public domain data on the intrinsic biological activity of N-methylcyclopentanamine as a standalone entity is limited. This document summarizes the existing, albeit sparse, information and contextualizes the compound's role in medicinal chemistry.

## Chemical and Physical Properties

Before delving into the biological context, a summary of the key chemical and physical properties of N-methylcyclopentanamine is presented in Table 1.

Table 1: Physicochemical Properties of N-methylcyclopentanamine

Property	Value	Source
CAS Number	2439-56-7	N/A
Molecular Formula	C <sub>6</sub> H <sub>13</sub> N	N/A
Molecular Weight	99.17 g/mol	N/A
Appearance	Colorless to pale yellow liquid	N/A
Boiling Point	120-122 °C	N/A
Density	0.840 g/cm <sup>3</sup> (at 25 °C)	N/A

## Use as a Synthetic Intermediate

N-methylcyclopentanamine is commercially available and primarily utilized as a building block in the synthesis of more complex chemical entities.<sup>[1]</sup> Scientific literature and patents describe its incorporation into larger molecules designed to interact with specific biological targets. These applications provide indirect insights into the steric and electronic contributions of the (cyclopentylmethyl)(methyl)amine moiety to the overall activity of the final compounds.

## Role in the Development of SETD8 Inhibitors

In a study focused on the discovery of selective inhibitors for the lysine methyltransferase SETD8, N-methylcyclopentanamine was used to synthesize an analogue of a lead compound.<sup>[2][3]</sup> The study explored the structure-activity relationship (SAR) by modifying a specific amino group in the lead molecule. When N-methyl-N-cyclopentylamine was introduced, the resulting compound (compound 20 in the study) exhibited a four-fold decrease in inhibitory potency compared to the parent compound.<sup>[2][3]</sup> This suggests that while the N-methylcyclopentanamine group is tolerated, it may not be the optimal substituent for achieving high-affinity binding to the SETD8 enzyme.<sup>[2][3]</sup>

## Application in the Synthesis of IDO Modulators

A patent for indoleamine 2,3-dioxygenase (IDO) inhibitors describes the use of N-methylcyclopentanamine in the synthesis of 4-bromo-N-cyclopentyl-N-methyl-2-nitroaniline, an intermediate for potential IDO modulators.<sup>[4]</sup> IDO is a therapeutic target in oncology and

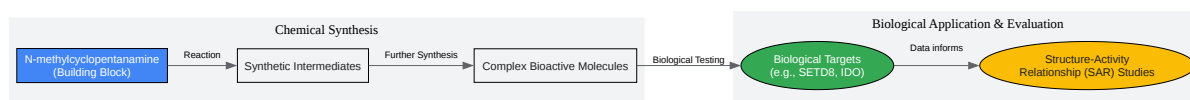
immunology.[4] The patent, however, focuses on the biological activity of the final complex molecules and does not provide data on the activity of N-methylcyclopentanamine itself.[4]

## Biological Activity Data

A thorough search of the scientific literature did not yield any dedicated studies on the pharmacology, mechanism of action, or specific signaling pathways of (cyclopentylmethyl)(methyl)amine as a primary active substance. Consequently, there is no quantitative data such as  $IC_{50}$ ,  $K_i$ , or  $EC_{50}$  values to summarize in a tabular format. Furthermore, no experimental protocols for the biological evaluation of this specific compound have been published.

## Logical Relationship Diagram

While no specific signaling pathways for N-methylcyclopentanamine have been elucidated, the following diagram illustrates its logical relationship as a synthetic building block in the drug discovery process, based on the available literature.



[Click to download full resolution via product page](#)

Caption: Logical workflow of N-methylcyclopentanamine in drug discovery.

## Conclusion

In conclusion, (cyclopentylmethyl)(methyl)amine, or N-methylcyclopentanamine, is a chemical reagent used in the synthesis of larger, biologically active molecules. There is a notable absence of publicly available data on its intrinsic pharmacological properties, mechanism of action, and specific signaling pathways. The limited information available from structure-activity relationship studies of more complex molecules suggests that while the N-methylcyclopentanamine moiety can be incorporated into bioactive compounds, it may not

always be a key contributor to high-affinity target binding. Further research would be required to elucidate any inherent biological activity of this compound.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Cas 75098-42-9, N-methylcyclopentanamine hydrochloride | lookchem [lookchem.com]
- 2. pubs.acs.org [pubs.acs.org]
- 3. Discovery of a Selective, Substrate-Competitive Inhibitor of the Lysine Methyltransferase SETD8 - PMC [pmc.ncbi.nlm.nih.gov]
- 4. WO2015031295A1 - Ido inhibitors - Google Patents [patents.google.com]
- To cite this document: BenchChem. [The Biological Activity of (Cyclopentylmethyl) (methyl)amine: A Review of Current Knowledge]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1347557#biological-activity-of-cyclopentylmethyl-methyl-amine]

---

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)